

# Proper Disposal of Dichloromethylbenzene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Dichloromethylbenzene

Cat. No.: B165763

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The proper management and disposal of **dichloromethylbenzene** are crucial for ensuring personnel safety and environmental protection.<sup>[1]</sup> As a hazardous chemical, its handling and disposal are subject to stringent regulations.<sup>[1][2]</sup> This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

Before handling **dichloromethylbenzene**, it is imperative to work in a well-ventilated area, preferably a chemical fume hood, and wear the appropriate Personal Protective Equipment (PPE).<sup>[1][2]</sup>

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.<sup>[1][3]</sup>
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.<sup>[1][4]</sup>
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.<sup>[3]</sup>
- Respiratory Protection: If ventilation is inadequate or in the event of a spill, use a NIOSH-approved respirator with an organic vapor cartridge.<sup>[1]</sup>

## Quantitative Data for Dichloromethylbenzene

The following table summarizes key quantitative data for **dichloromethylbenzene**, which is essential for its safe handling and in determining appropriate disposal methods.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Cl <sub>3</sub>	[1]
Molecular Weight	195.47 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	213 °C	[1]
Melting Point	-17 °C	[1]
Density	1.3 g/cm <sup>3</sup>	[1]
Flash Point	> 91 °C	[1]
Solubility in Water	0.01 g/100ml at 25°C (very poor)	[1]
Vapor Pressure	0.02 kPa at 25°C	[1]
UN Hazard Class	6.1 (Toxic substances)	[1]
UN Packing Group	III	[1]

## Accidental Release and Spill Management Protocol

Immediate action is required in the event of a spill to contain the substance and prevent its entry into drains or waterways, as it is highly toxic to aquatic life.[1][5]

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated.[1]
- Contain: Absorb the spill using an inert material like dry sand or earth. Do not use water for cleanup.[1]
- Collect: Carefully gather the absorbed material into a suitable, sealable, and correctly labeled container for hazardous waste.[1]

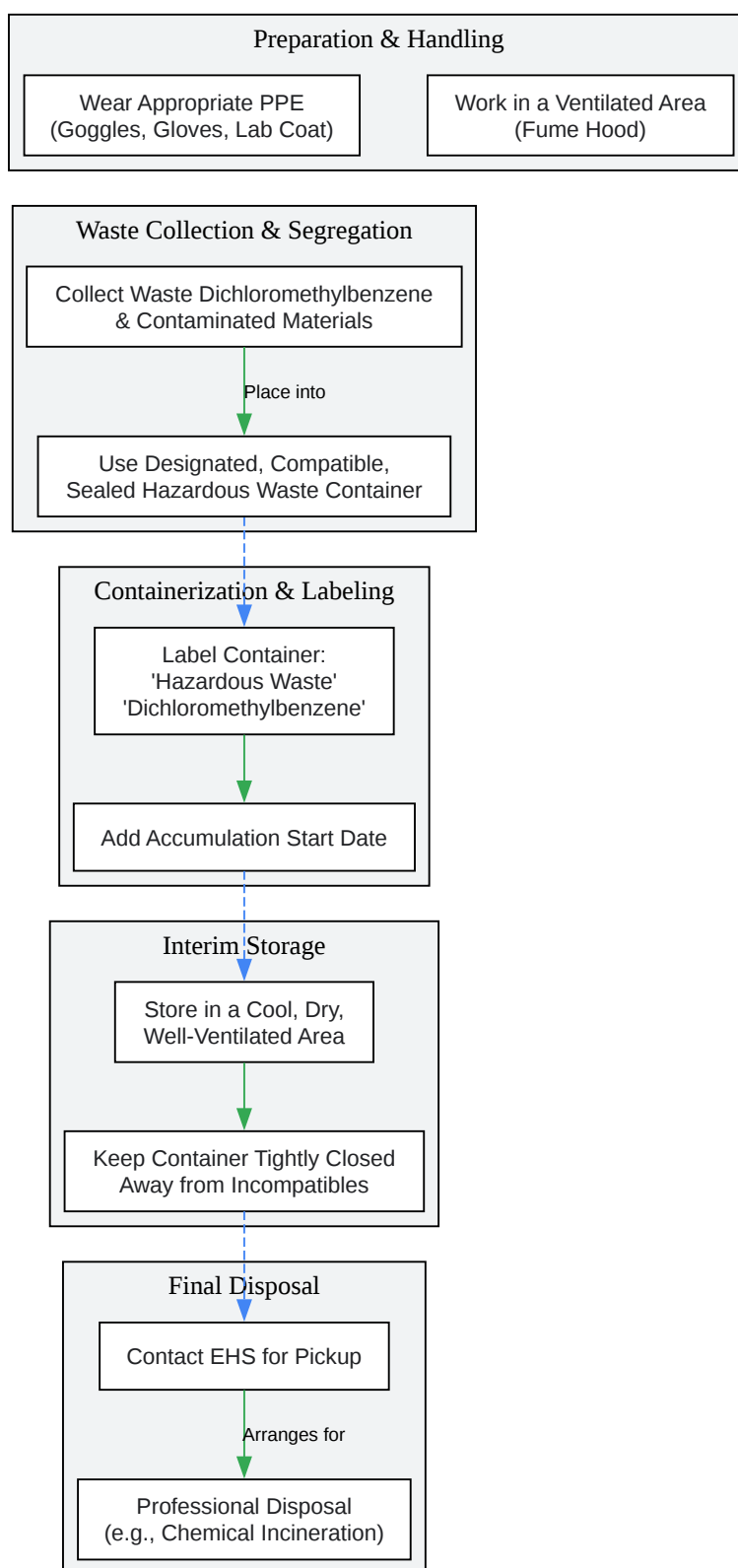
- Decontaminate: Thoroughly clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.[\[1\]](#)
- Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)

## Step-by-Step Disposal Workflow

The disposal of **dichloromethylbenzene** must be conducted in strict accordance with local, state, and federal regulations. It is classified as hazardous waste and must not be disposed of in regular trash or down the drain.[\[1\]](#)[\[4\]](#)

- Waste Collection:
  - Collect waste **dichloromethylbenzene** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, compatible, and sealed hazardous waste container.[\[1\]](#)
  - Ensure containers are in good condition, free from leaks, and compatible with the chemical.[\[7\]](#)
  - Do not fill liquid waste containers beyond 75% capacity to allow for vapor expansion.[\[8\]](#)
- Labeling:
  - Clearly label the container with the words "Hazardous Waste" and the full chemical name: "**Dichloromethylbenzene**".[\[1\]](#)
  - Include the date when the container is filled.[\[9\]](#)
- Storage:
  - Store the sealed hazardous waste container in a designated satellite accumulation area.[\[10\]](#)
  - The storage area should be a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[11\]](#)[\[12\]](#)
  - Ensure the container is tightly closed.[\[2\]](#)

- Disposal Request:
  - Contact your institution's EHS or a licensed professional waste disposal service to arrange for pickup and disposal.[\[3\]](#)[\[9\]](#)
  - Disposal methods may include controlled incineration with flue gas scrubbing.[\[6\]](#)[\[11\]](#)
- Container Decontamination:
  - Empty containers that held **dichloromethylbenzene** must be triple-rinsed with a suitable solvent.[\[9\]](#)
  - The rinsate must be collected and disposed of as hazardous waste.[\[9\]](#)
  - After triple-rinsing, deface the hazardous waste labels on the empty container before disposing of it as regular trash.[\[9\]](#)



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Caption: Workflow for the proper disposal of **dichloromethylbenzene** waste.

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